

Application Note: Preparation of MS47134 Stock Solution in DMSO

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Compound of Interest

Compound Name: MS47134
Cat. No.: B10854992

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Introduction

MS47134 is a potent and selective agonist of the Mas-related G-protein-coupled receptor X4 (MRGPRX4)[1][2][3]. As an agonist, **MS47134** activates the MRGPRX4 receptor, making it a valuable tool for studying the physiological and pathological roles of this receptor, which are implicated in pain, itch, and mast cell-mediated hypersensitivity[1][2]. Proper preparation of a stock solution is the first critical step for reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common aprotic solvent capable of dissolving many water-insoluble compounds and is a suitable solvent for **MS47134**[1][4]. This document provides a detailed protocol for the preparation, storage, and handling of **MS47134** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative information for **MS47134**.

Property	Value	Reference(s)
Molecular Formula	C ₂₂ H ₂₉ NO ₃	[1]
Molecular Weight	355.47 g/mol	[1]
Appearance	White to off-white/beige powder	[1]
Purity	≥98% (HPLC)	
Solubility in DMSO	Up to 100 mg/mL (281.32 mM). Note: Ultrasonication may be required. A lower concentration of 2 mg/mL is also reported as resulting in a clear solution.	[1]
Storage of Solid	-20°C for 3 years; 4°C for 2 years	[1]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[1]
EC ₅₀ for MRGPRX4	149 nM	[1][2][3]

Experimental Protocol

This protocol details the steps for preparing a 100 mM stock solution of **MS47134** in DMSO.

Materials

- **MS47134** powder
- Anhydrous/low-water content Dimethyl Sulfoxide (DMSO), preferably newly opened[1]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Bath sonicator
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure

- **Acclimatization:** Before opening, allow the vial of **MS47134** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability of the compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **MS47134** powder into the tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 35.55 mg of **MS47134**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **MS47134** powder. To continue the example, add 1 mL of DMSO to the 35.55 mg of powder.
- **Dissolution:**
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the solution is not clear, place the tube in a bath sonicator and sonicate for 5-10 minutes, or until the solution is clear[1]. Gentle heating may also aid dissolution, but care should be taken to avoid degradation of the compound.
- **Aliquoting and Storage:**
 - Once a clear solution is obtained, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month)[1].

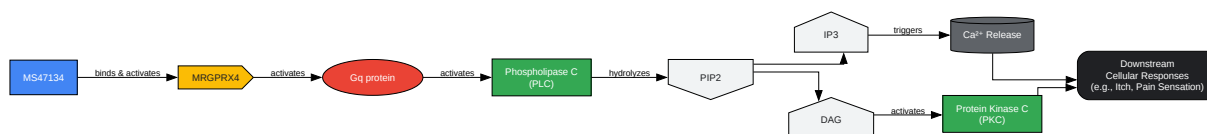
- **Working Solution Preparation:** When needed for an experiment, thaw a single aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate aqueous buffer or cell culture medium.

Safety Precautions

- **MS47134** is for research use only. The toxicological properties have not been fully investigated. Handle with care.
- DMSO is a powerful solvent and can facilitate the absorption of substances through the skin[4]. Always wear appropriate PPE, including gloves and safety glasses, when handling DMSO and solutions containing it.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.

Visualization of Signaling Pathway and Workflow

Below are diagrams illustrating the signaling pathway of **MS47134** and the experimental workflow for preparing the stock solution.



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